

# Personal protective equipment for handling 5-Amino-8-hydroxyquinoline dihydrochloride

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## Compound of Interest

Compound Name:	5-Amino-8-hydroxyquinoline dihydrochloride
Cat. No.:	B1284213

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## Essential Safety and Handling Guide for 5-Amino-8-hydroxyquinoline dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-Amino-8-hydroxyquinoline dihydrochloride** (CAS No. 21302-43-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**5-Amino-8-hydroxyquinoline dihydrochloride** is classified as a substance that causes skin and serious eye irritation.[\[1\]](#)[\[2\]](#) Therefore, a comprehensive personal protective equipment strategy is the primary defense against accidental exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

Equipment	Specification	Purpose
Hand Protection	Nitrile or Neoprene Gloves	Provides a barrier against skin contact.[3]
Eye Protection	Chemical Splash Goggles	Protects eyes from accidental splashes of solutions or airborne powder.[3]
Respiratory Protection	N95 (or higher) Particulate Respirator	For handling the solid, powdered form to prevent inhalation.[3]
Body Protection	Laboratory Coat	Protects skin and personal clothing from contamination.[3]
Face Protection	Face Shield	To be worn over chemical splash goggles when there is a high risk of splashes.[3][4]

## Operational Plan: Step-by-Step Handling Procedures

All work with **5-Amino-8-hydroxyquinoline dihydrochloride** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- Preparation:
  - Before entering the designated handling area, don all required PPE as outlined in Table 1.
  - Ensure an eyewash station and safety shower are readily accessible.[5]
  - Prepare your work surface by covering it with an absorbent, disposable material.
- Weighing and Solution Preparation:
  - Handle the solid powder carefully to minimize dust generation.
  - When preparing solutions, slowly add the solid to the solvent to prevent splashing.

- Experimental Procedures:
  - Maintain a safe distance from any reactions and use appropriate shielding.
  - Avoid direct contact with the substance at all times.
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[2\]](#)
  - Decontaminate all glassware and surfaces that have come into contact with the chemical using an appropriate solvent, followed by a thorough washing.

## Emergency Procedures

- Eye Contact: Immediately rinse cautiously with water for several minutes.[\[2\]](#)[\[5\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[\[2\]](#)
- Skin Contact: Take off contaminated clothing immediately.[\[2\]](#) Wash the affected area with plenty of soap and water.[\[2\]](#) If skin irritation occurs, seek medical advice.[\[2\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[\[2\]](#) Seek medical attention if you feel unwell.[\[2\]](#)
- Ingestion: Rinse mouth with water and seek immediate medical attention.[\[5\]](#)

## Disposal Plan

All waste materials contaminated with **5-Amino-8-hydroxyquinoline dihydrochloride** must be treated as hazardous waste.

- Waste Collection:
  - Collect all solid waste, including contaminated gloves, weigh boats, and absorbent paper, in a designated, clearly labeled hazardous waste container.

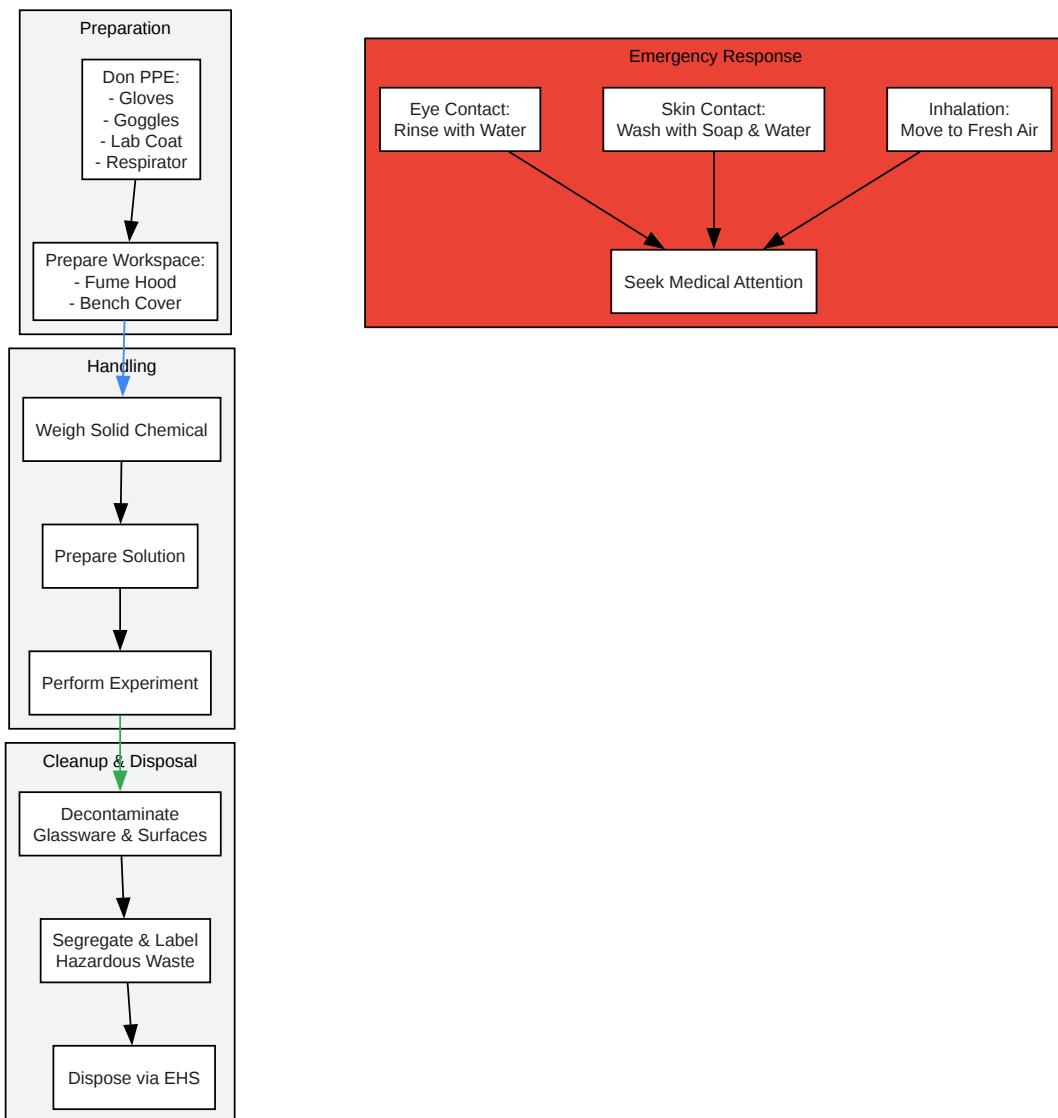
- Collect liquid waste in a separate, compatible, and clearly labeled hazardous waste container.
- Waste Storage:
  - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
  - Keep containers tightly closed.
- Waste Disposal:
  - Dispose of all hazardous waste in accordance with local, state, and federal regulations.
  - Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

## Chemical and Physical Properties

Property	Value
Molecular Formula	<chem>C9H8N2O · 2HCl</chem>
Molecular Weight	233.09 g/mol <a href="#">[1]</a>
Appearance	Orange to Amber to Dark red powder to crystal <a href="#">[6]</a>
Melting Point	279 °C (decomposes)

## Workflow for Safe Handling and Disposal

## Workflow for Handling 5-Amino-8-hydroxyquinoline dihydrochloride

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